

Prelog-Djerassi lactone CAS number and properties

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Compound of Interest

Compound Name: *Prelog-Djerassi lactone*

CAS No.: 69056-12-8

Cat. No.: B12778666

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Technical Guide: (+)-Prelog-Djerassi Lactone

Authored for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the (+)-**Prelog-Djerassi lactone**, a crucial chiral building block in the total synthesis of numerous macrolide antibiotics. It details the compound's core properties, a key stereoselective synthesis protocol, and its pivotal role in medicinal chemistry.

Core Properties and Identification

The (+)-**Prelog-Djerassi lactone** is a chiral organic compound first identified as a degradation product of macrolide antibiotics such as narbomycin and methymycin.^[1] Its well-defined stereochemistry makes it an invaluable synthon for constructing complex natural products.

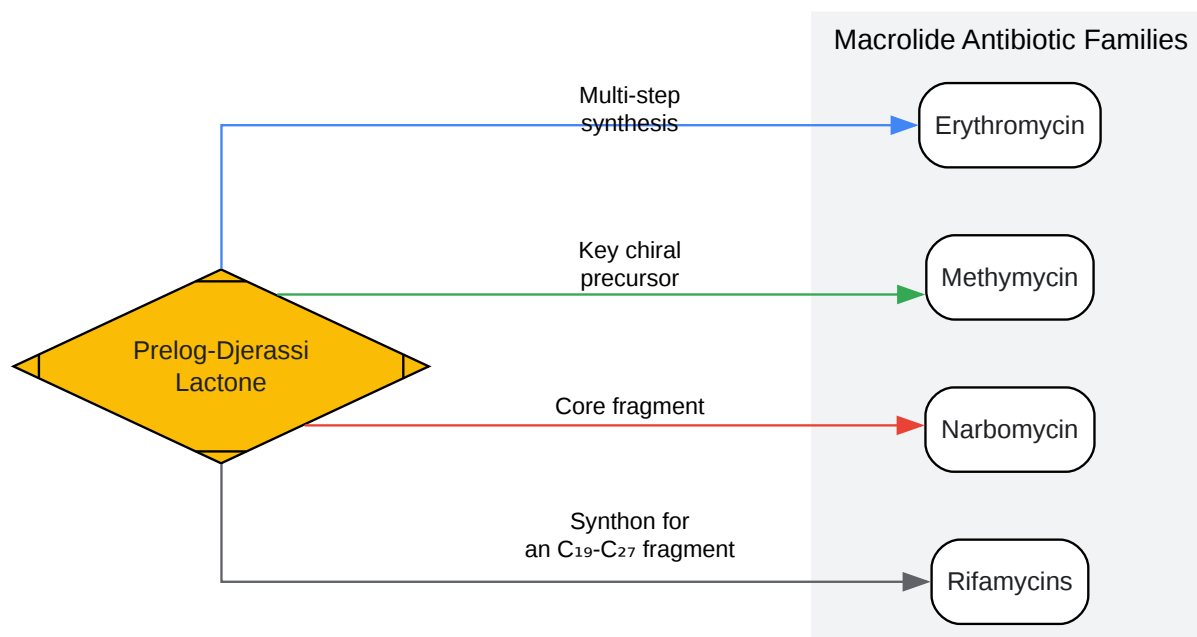
Chemical and Physical Data

The key identifying and physical properties of the (+)-**Prelog-Djerassi lactone** are summarized below.

Identifier	Value
CAS Number	69056-12-8[1][2][3]
IUPAC Name	(2R)-2-[(2S,3S,5R)-3,5-dimethyl-6-oxooxan-2-yl]propanoic acid[2][3]
Molecular Formula	C ₁₀ H ₁₆ O ₄ [1][2]
Molecular Weight	200.23 g/mol [1][2][3]
Physical Property	Value
Appearance	Crystalline solid[1]
Melting Point	124-125 °C[1]
Specific Optical Rotation	[α] _D +33° (c = 0.797 in CHCl ₃)[1]

Role in Macrolide Synthesis

The primary significance of the **Prelog-Djerassi lactone** lies in its use as a versatile intermediate for synthesizing the aglycone core of many important macrolide antibiotics. Its rigid, pre-organized stereochemical structure allows for the controlled construction of larger, complex macrocycles.



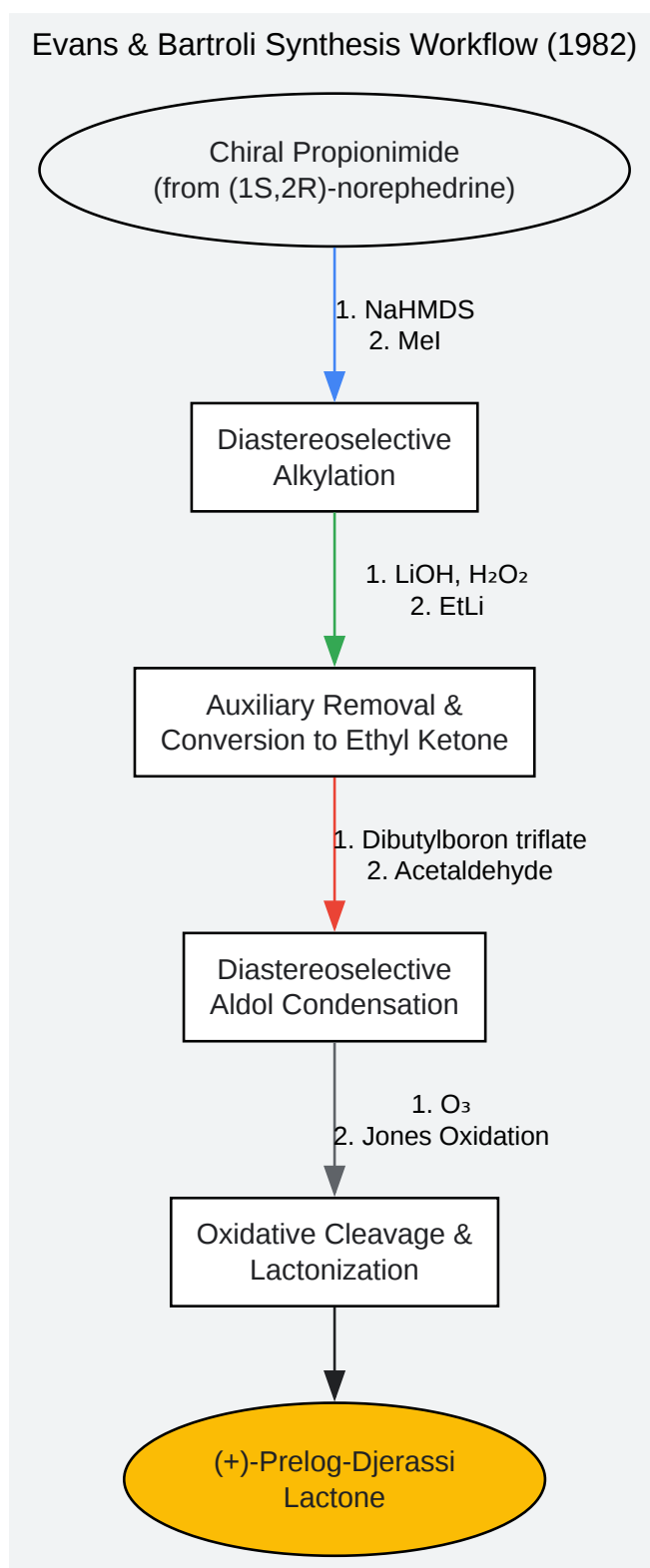
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Fig 1. Role of Prelog-Djerassi Lactone in Macrolide Synthesis.

Experimental Protocol: Stereoselective Synthesis (Evans & Bartoli, 1982)

One of the seminal asymmetric syntheses of (+)-**Prelog-Djerassi lactone** was developed by Evans and Bartoli, employing chiral N-acyloxazolidinones to direct stereoselective alkylation and aldol reactions. This approach provides excellent control over the compound's four stereocenters.

The general workflow is outlined below.



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Fig 2. Workflow for the Evans & Bartroli Stereoselective Synthesis.

Detailed Methodology

The following protocol is adapted from the synthesis reported by D. A. Evans and J. Bartroli in *Tetrahedron Letters*, Vol. 23, No. 8, pp. 807-810, 1982.

Step 1: Diastereoselective Alkylation of Chiral Propionimide

- The chiral propionimide, derived from (1S,2R)-norephedrine, is dissolved in tetrahydrofuran (THF) at -78 °C.
- The solution is treated with a slight excess of sodium hexamethyldisilazide (NaHMDS) to form the corresponding sodium enolate.
- Methyl iodide (MeI) is added to the enolate solution, and the reaction is stirred until the alkylation is complete.
- The reaction is quenched and worked up to yield the alkylated product with high diastereoselectivity.

Step 2: Conversion to Chiral Ethyl Ketone

- The chiral auxiliary is removed from the alkylated product via hydrolysis. A common method involves treatment with lithium hydroxide (LiOH) and hydrogen peroxide (H₂O₂) in a THF/water mixture.
- This yields the corresponding chiral carboxylic acid.
- The carboxylic acid is then treated with ethyllithium (EtLi) in an appropriate solvent like ether or THF to generate the target chiral ethyl ketone.

Step 3: Diastereoselective Aldol Condensation

- The chiral ethyl ketone is dissolved in an anhydrous, aprotic solvent (e.g., dichloromethane) and cooled to -78 °C.
- Dibutylboron triflate and a tertiary amine base (e.g., diisopropylethylamine) are added to form the Z-boron enolate in situ.

- Freshly distilled acetaldehyde is added to the enolate solution. The reaction is maintained at low temperature to ensure high diastereoselectivity (>400:1 erythro:threo selectivity reported).
- The reaction is quenched, typically with a pH 7 buffer, and the aldol adduct is isolated after an oxidative workup (e.g., with buffered H₂O₂).

Step 4: Oxidative Cleavage and Lactonization

- The aldol adduct is subjected to ozonolysis to cleave the terminal double bond (formed from the ethyl ketone precursor) to a carboxylic acid.
- The resulting intermediate is then treated with Jones reagent (a solution of chromium trioxide in sulfuric acid) or a milder oxidant like pyridinium chlorochromate (PCC) to oxidize the secondary alcohol to a ketone and ensure the terminal carbon is fully oxidized to a carboxylic acid.
- The resulting keto-acid spontaneously cyclizes under the acidic reaction conditions to form the stable δ -lactone ring.
- Purification via chromatography or recrystallization yields the final (+)-**Prelog-Djerassi lactone** with high optical purity.

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References

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